

Application Notes and Protocols for High-Throughput Screening of Velpatasvir Analogs

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Compound of Interest

Compound Name: *Velpatasvir*

Cat. No.: *B611656*

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Introduction

Velpatasvir is a potent, pan-genotypic direct-acting antiviral (DAA) agent that targets the Hepatitis C Virus (HCV) non-structural protein 5A (NS5A).^{[1][2]} NS5A is a crucial phosphoprotein involved in both viral RNA replication and the assembly of new virions, although it possesses no known enzymatic function.^{[3][4]} **Velpatasvir** and its analogs function by binding to the N-terminus of NS5A, thereby disrupting its critical roles in the viral life cycle.^[4] The development of novel **Velpatasvir** analogs necessitates robust and efficient high-throughput screening (HTS) assays to identify compounds with improved potency, broader genotype coverage, and a higher barrier to resistance.

These application notes provide detailed protocols for three key HTS assays for the discovery and characterization of **Velpatasvir** analogs: a cell-based HCV replicon assay, an AlphaLISA-based protein-protein interaction assay, and a FRET-based NS5A dimerization assay.

Data Presentation

Table 1: In Vitro Antiviral Activity of Velpatasvir Against HCV Genotypes

HCV Genotype	Mean EC50 (nM)
1a	0.002 - 0.014
1b	0.004 - 0.019
2a	0.002 - 0.005
2b	0.002 - 0.004
3a	0.002 - 0.021
4a	0.002 - 0.004
4d	0.002
5a	0.002 - 0.004
6a	0.004
6e	0.13

EC50 (50% effective concentration) values were determined using HCV replicon assays.[\[2\]](#)

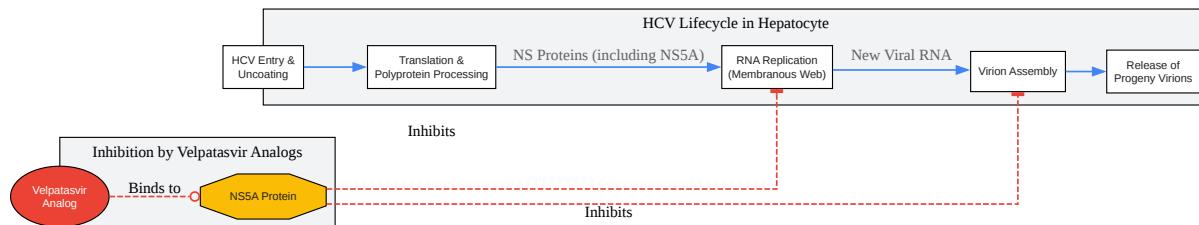
Table 2: Impact of NS5A Resistance-Associated Substitutions (RASSs) on Velpatasvir Activity

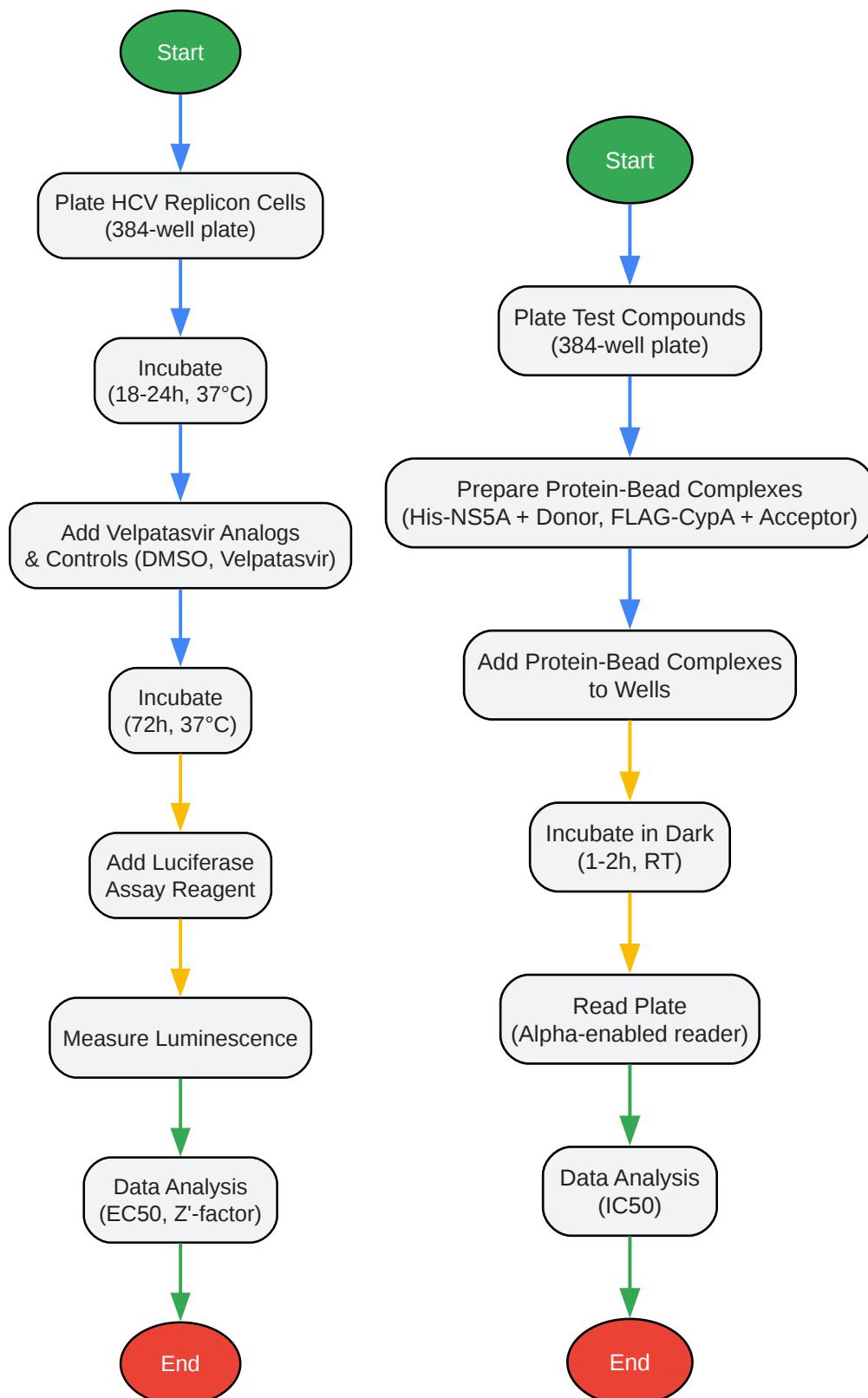
HCV Genotype	NS5A Substitution	Fold Change in EC50
1a	M28G	>100
1a	A92K	>100
1a	Y93H/N/R/W	>100
1b	A92K	>100
2b	C92T	High
2b	Y93H/N	High
3a	Y93H/S	>100
6a	L31V	High
6a	P32A/L/Q/R	High

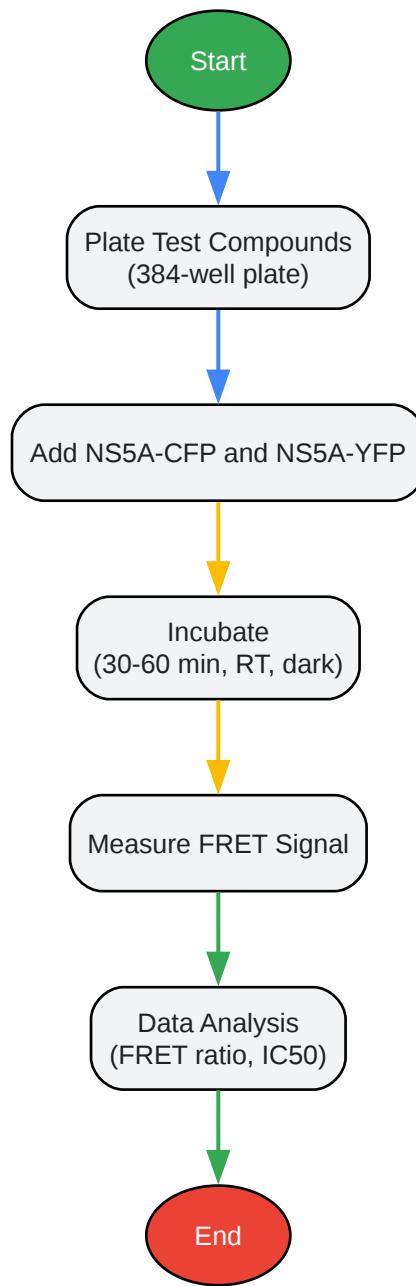
Fold change in EC50 is relative to the wild-type replicon. "High" indicates a significant level of resistance.[\[5\]](#)[\[6\]](#)

Signaling Pathway and Mechanism of Action

Velpatasvir inhibits the function of HCV NS5A, a key protein in the viral replication process. By binding to NS5A, **Velpatasvir** and its analogs disrupt the formation of the membranous web, which is the site of HCV RNA replication, and also interfere with the assembly of new virus particles.







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